

Proper Disposal Procedures for 1-Amino-5-benzoylaminoanthraquinone

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Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | 1-Amino-5-benzoylaminoanthraquinone |
| Cat. No.: | B086115 |

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This document provides essential guidance for the safe disposal of **1-Amino-5-benzoylaminoanthraquinone** (CAS 117-06-6), a chemical used in proteomics research.^[1] The following procedures are based on safety data for the parent compound, anthraquinone, and its derivatives, and are intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

1-Amino-5-benzoylaminoanthraquinone, like other anthraquinone derivatives, should be handled with care. Anthraquinone is classified as a potential skin sensitizer and carcinogen.^[2] ^[3] Therefore, stringent safety measures are necessary during handling and disposal.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields.^[2] If there is a risk of generating dust, respiratory protection is required.^[2]

Ventilation: Handle **1-Amino-5-benzoylaminoanthraquinone** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or fumes.^[2]^[4]

Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2][4] In case of skin contact, immediately wash the affected area with plenty of soap and water.[2]

Storage: Store the chemical in a tightly closed, properly labeled container in a dry, cool, and well-ventilated place.[2][4]

Spill Management Protocol

In the event of a small spill, follow these steps to safely contain and clean the area:

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate vicinity.
- Dampen the Spill: To prevent airborne dust, carefully dampen the spilled solid material with a 60-70% ethanol solution.[2]
- Collect the Material: Use an absorbent paper dampened with the same ethanol solution to carefully collect the spilled material.[2]
- Package for Disposal: Place the collected material and any contaminated cleaning supplies into a suitable, sealed container labeled as hazardous waste.[2]
- Decontaminate the Area: Wash the contaminated surface with a 60-70% ethanol solution, followed by a thorough cleaning with soap and water.[2]
- Ventilate: Allow the area to be completely ventilated before resuming work.[2]

Step-by-Step Disposal Procedure

Under no circumstances should **1-Amino-5-benzoylaminanthraquinone** be disposed of down the drain or in regular trash.[2] It must be treated as hazardous waste.

Method 1: Licensed Hazardous Waste Disposal (Recommended)

- Package and Label: Place the waste material in a clearly labeled, sealed, and appropriate container. The label must include "Hazardous Waste" and the chemical name "**1-Amino-5-benzoylaminanthraquinone**".[2]

- Contact EH&S: Contact your institution's Environmental Health and Safety (EH&S) department or a certified waste management contractor for collection and disposal.[2]
- Follow Regulations: Adhere to all local, regional, and national regulations for hazardous waste disposal.[2]

Method 2: Incineration (Alternative)

For facilities equipped to handle chemical incineration, this is a viable option.[2]

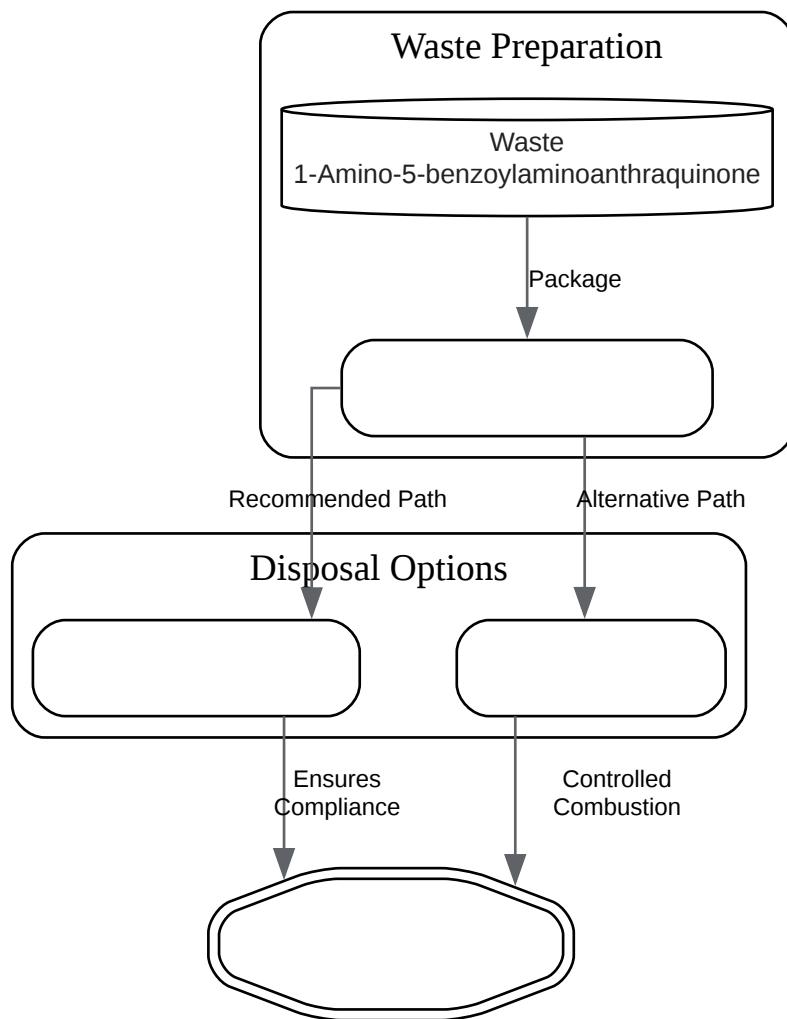
- Preparation: The material can be dissolved or mixed with a combustible solvent.
- Incineration: This mixture is then burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.[2]

Summary of Key Chemical Data

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₂₁ H ₁₄ N ₂ O ₃ |
| Molecular Weight | 342.35 g/mol |
| Appearance | White crystalline solid |
| Melting Point | 258-260 °C |
| Boiling Point | 531.4 °C at 760 mmHg |
| Flash Point | 275.2 °C |
| Density | 1.425 g/cm ³ |

Note: The data presented above is for **1-Amino-5-benzoylaminoanthraquinone** and has been compiled from various sources.[4]

Disposal Workflow



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Caption: Disposal workflow for **1-Amino-5-benzoylaminanthraquinone**.

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